

laboratory safety and handling procedures for 2-Butylphenol

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Application Notes and Protocols for 2-Butylphenol

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive safety and handling procedures for **2-Butylphenol**, a crucial reagent in various research and development applications. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical and Physical Properties

2-Butylphenol encompasses several isomers, with 2-tert-butylphenol and 2-sec-butylphenol being common in laboratory settings. While their properties are similar, it is crucial to consult the specific Safety Data Sheet (SDS) for the isomer in use.

Table 1: Physicochemical and Toxicological Data of 2-Butylphenol Isomers



Property	2-tert-Butylphenol	2-sec-Butylphenol
CAS Number	88-18-6[1][2]	89-72-5[3]
Molecular Formula	C10H14O[1][2]	C10H14O
Molecular Weight	150.22 g/mol [1][2]	150.22 g/mol
Appearance	Colorless to pale yellow, viscous liquid[1]	Amber clear liquid[3]
Boiling Point	224 °C (435.2 °F)[1]	226 - 228 °C (438.8 - 442.4 °F) [4]
Melting Point	-7 °C (19.4 °F)[1][2]	12 °C (53.6 °F)[4]
Flash Point	110 °C (230 °F)	112 °C (233.6 °F)[3]
Density	0.978 - 0.982 g/cm³ at room temperature[1][2]	0.980 g/cm ³ [4]
Solubility	Insoluble in water; soluble in alcohol, ether, and alkali.[1][5]	Insoluble in water.
Oral LD50 (rat)	440 mg/kg	In the range of 300–2000 mg/kg bw/day[6]
Dermal LD50 (rat)	705 mg/kg	705 mg/kg (female)[6]
Inhalation LC50 (rat)	1070 mg/m³/4H	Toxic if inhaled.[4][7]

Hazard Identification and Safety Precautions

2-Butylphenol is a hazardous chemical that can cause severe skin and eye burns, as well as burns to the digestive and respiratory tracts.[3] It is harmful if swallowed, inhaled, or absorbed through the skin.[3]

Key Hazards:

- Corrosive: Causes severe burns to eyes, skin, and mucous membranes.[3][6]
- Toxic: Harmful by all routes of exposure (oral, dermal, inhalation).[3]



- Organ Damage: May cause liver and kidney damage with chronic exposure.
- Methemoglobinemia: Chronic exposure may lead to this condition, characterized by bluish skin, headache, and dizziness.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash goggles.[3]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., butyl rubber or Viton®).[8] [9] A lab coat or chemical-resistant apron is also required.[8]
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood.[3][10] If exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is necessary.[3]

Experimental Protocols

- 3.1 Standard Operating Procedure for Handling 2-Butylphenol
- · Preparation:
 - Ensure a chemical fume hood is operational.
 - Assemble all necessary equipment and reagents.
 - Don the appropriate PPE as outlined in Section 2.0.
 - Have an emergency spill kit and eyewash station readily accessible.[3]
- Handling:
 - Conduct all manipulations of 2-Butylphenol within a chemical fume hood.[10]
 - Avoid direct contact with skin, eyes, and clothing.[3]
 - Use a properly calibrated pipette or other dispensing device to transfer the liquid.
 - Keep the container tightly closed when not in use.[3]



· Post-Handling:

- Thoroughly decontaminate all surfaces and equipment that came into contact with 2-Butylphenol using a suitable solvent, followed by soap and water.[8]
- Dispose of all waste, including contaminated PPE, in a designated hazardous waste container.[11][12]
- Wash hands thoroughly after handling.[3]

3.2 Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[3] Seek immediate medical attention.[3] It is recommended to then swab the affected area with polyethylene glycol (PEG) 300 or 400. [9][13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.[3]
- Inhalation: Move the individual to fresh air.[3] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[3] If the person is conscious, give a cupful of water.[3] Seek immediate medical attention.[3]

3.3 Spill and Waste Disposal

- Small Spills: In a fume hood, absorb the spill with an inert material such as vermiculite, sand, or earth.[3] Place the absorbed material into a suitable, labeled container for hazardous waste disposal.[3]
- Large Spills: Evacuate the area and contact the institution's environmental health and safety department.[12]
- Waste Disposal: Dispose of **2-Butylphenol** waste in a designated hazardous waste container.[11][12] Do not dispose of it down the drain or with regular trash.[11][12] All



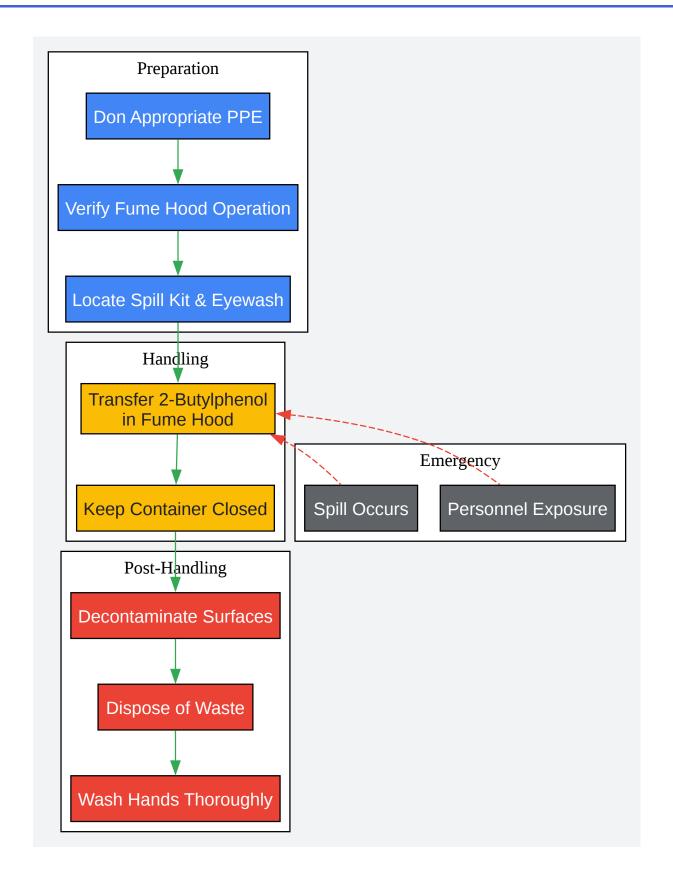
containers should be clearly labeled.[11][12]

Storage

Store **2-Butylphenol** in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents, bases, acid anhydrides, and acid chlorides.[3][4] Keep the container tightly closed and store in a corrosives area.[3]

Visualized Workflow





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Caption: Workflow for the safe handling of **2-Butylphenol**.



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